

2-Oxopiperidine-4-carboxylic acid CAS number 24537-50-6 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Oxopiperidine-4-carboxylic acid

Cat. No.: B1396056

[Get Quote](#)

An In-Depth Technical Guide to **2-Oxopiperidine-4-carboxylic acid** (CAS No. 24537-50-6)

Introduction

2-Oxopiperidine-4-carboxylic acid is a heterocyclic compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and drug development.^[1] Its structure, which uniquely combines a lactam (a cyclic amide) with a carboxylic acid functional group, renders it a bifunctional and highly versatile building block for organic synthesis.^[1] This guide provides a comprehensive overview of the core properties, synthesis, applications, and safety considerations for **2-Oxopiperidine-4-carboxylic acid**, intended for researchers, chemists, and professionals in the pharmaceutical industry.

Chemical Identity and Structural Information

A precise understanding of the molecule's identity and structure is fundamental for its application in research and synthesis.

Core Identifiers

- CAS Number: 24537-50-6^{[2][3][4]}
- Molecular Formula: C₆H₉NO₃^{[2][3][4]}
- IUPAC Name: **2-oxopiperidine-4-carboxylic acid**^{[1][4]}

- Synonyms: 4-Piperidinocarboxylic acid, 2-oxo-[2][4]

Molecular Structure

The molecule consists of a six-membered piperidine ring containing a ketone group at the 2-position (forming a δ -valerolactam) and a carboxylic acid substituent at the 4-position.

Figure 1: Chemical Structure of **2-Oxopiperidine-4-carboxylic acid**.

- SMILES: C1CNC(=O)CC1C(=O)O[4][5]
- InChI: InChI=1S/C6H9NO3/c8-5-3-4(6(9)10)1-2-7-5/h4H,1-3H2,(H,7,8)(H,9,10)[1][4]
- InChIKey: BKZYLQVOHBJVPC-UHFFFAOYSA-N[4]

Physicochemical Properties

A summary of the key physicochemical properties is crucial for experimental design, including reaction setup and purification strategies.

Core Properties Summary

Property	Value	Source(s)
Molecular Weight	143.14 g/mol	[2][3][4]
Exact Mass	143.058 g/mol	[3][4]
Boiling Point (Predicted)	437.0 \pm 38.0 °C	[2]
pKa (Predicted)	4.62 \pm 0.20	[2]
Topological Polar Surface Area	66.4 Å ²	[3][4]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	1	[3]
XlogP (Predicted)	-0.9	[4][5]

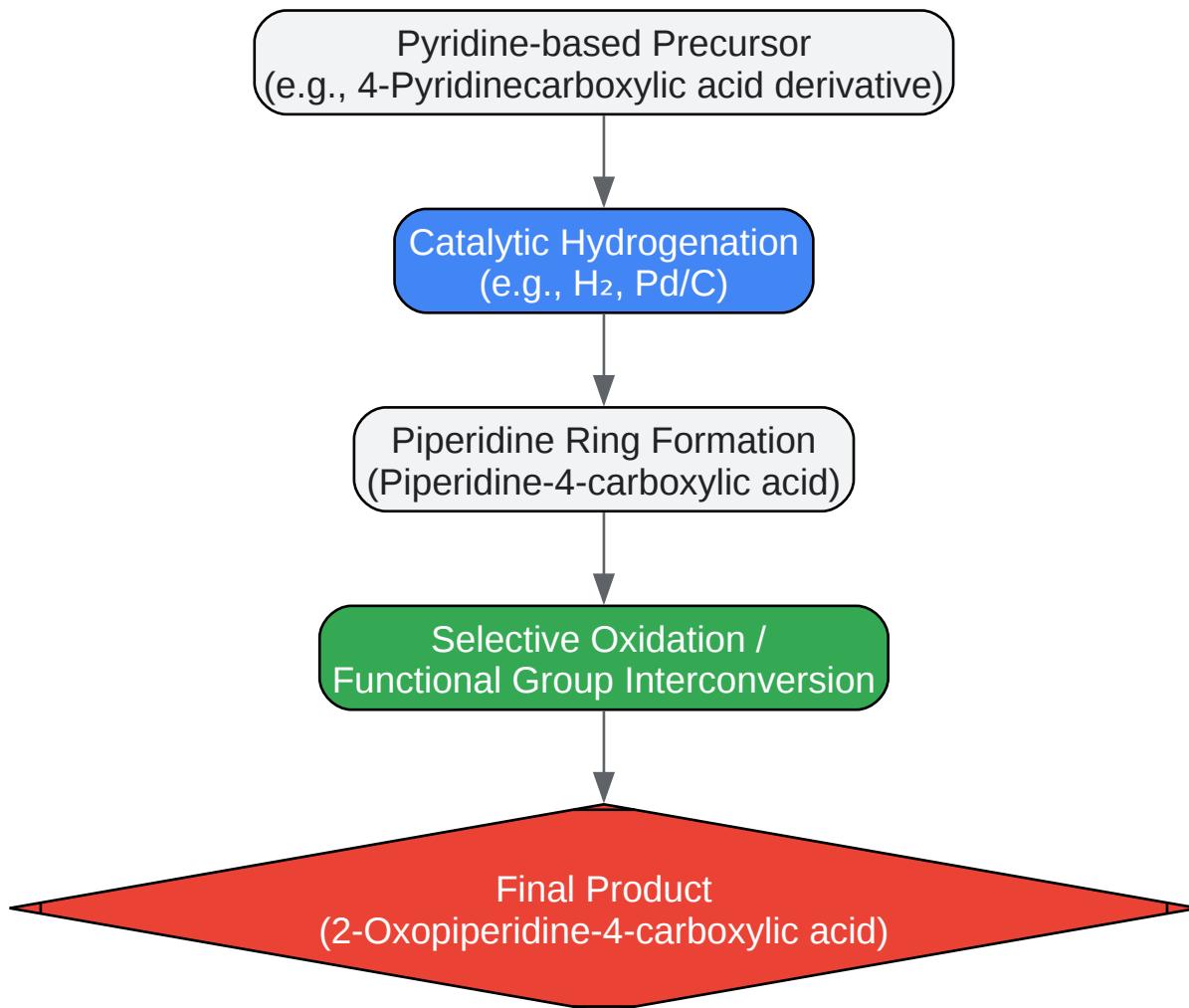
Solubility and Storage

The presence of both a polar lactam and a carboxylic acid group suggests solubility in polar organic solvents and aqueous basic solutions. For long-term viability, the compound should be stored in a tightly sealed container in a dry, room-temperature environment.[\[2\]](#)

Synthesis and Reactivity

Synthetic Approaches

While specific, detailed synthetic procedures for **2-Oxopiperidine-4-carboxylic acid** are not extensively documented in the provided results, general methodologies for producing piperidine carboxylic acids often involve the catalytic reduction of their aromatic precursors, pyridine carboxylic acids.[\[6\]](#) For instance, 4-pyridinecarboxylic acid (isonicotinic acid) can be hydrogenated using catalysts like palladium-on-carbon to yield piperidine-4-carboxylic acid.[\[6\]](#) Subsequent selective oxidation or functional group manipulation would be required to introduce the 2-oxo group.



[Click to download full resolution via product page](#)

Figure 2: Conceptual workflow for the synthesis of piperidine-based carboxylic acids.

Reactivity Profile

The bifunctional nature of **2-Oxopiperidine-4-carboxylic acid** dictates its chemical behavior:

- Carboxylic Acid Group: This moiety can undergo standard reactions such as esterification, amide bond formation, and reduction. Its acidity allows for salt formation, which can be exploited for purification or to enhance aqueous solubility.[7]
- Lactam Group: The cyclic amide is relatively stable but can be hydrolyzed under strong acidic or basic conditions. The N-H proton can be deprotonated by a strong base, enabling N-alkylation or N-acylation reactions to introduce further diversity.

Applications in Research and Drug Development

This molecule serves as a valuable scaffold and intermediate in the synthesis of complex, biologically active compounds.

Medicinal Chemistry Keystone

The primary documented application of **2-Oxopiperidine-4-carboxylic acid** is as an intermediate in the optimization of HIV protease inhibitors.^[2] The piperidine ring serves as a rigid scaffold, and the carboxylic acid provides a handle for further chemical modification, allowing for the exploration of structure-activity relationships (SAR).

Versatile Synthetic Building Block

Beyond specific targets, its structure is of broad interest in medicinal chemistry.^[1] Piperidine derivatives are common motifs in pharmaceuticals, and the combination of the lactam and carboxylic acid offers multiple points for diversification, making it an attractive starting material for generating libraries of novel compounds for biological screening.^[1]

Analytical and Spectroscopic Data

Proper characterization is essential for confirming the identity and purity of the compound.

- **Mass Spectrometry:** Predicted collision cross-section (CCS) values have been calculated for various adducts, which can aid in identification via mass spectrometry. For example, the $[M+H]^+$ adduct (m/z 144.06552) has a predicted CCS of 128.3 \AA^2 .^[5]
- **NMR Spectroscopy:** ^1H and ^{13}C NMR would be critical for structural elucidation, confirming the connectivity of the piperidine ring and the presence of the carboxylic acid and lactam functionalities.
- **Infrared (IR) Spectroscopy:** IR analysis would show characteristic absorption bands for the N-H stretch, the carboxylic acid O-H stretch, and two distinct C=O stretches (one for the lactam and one for the carboxylic acid).

Safety, Handling, and Disposal

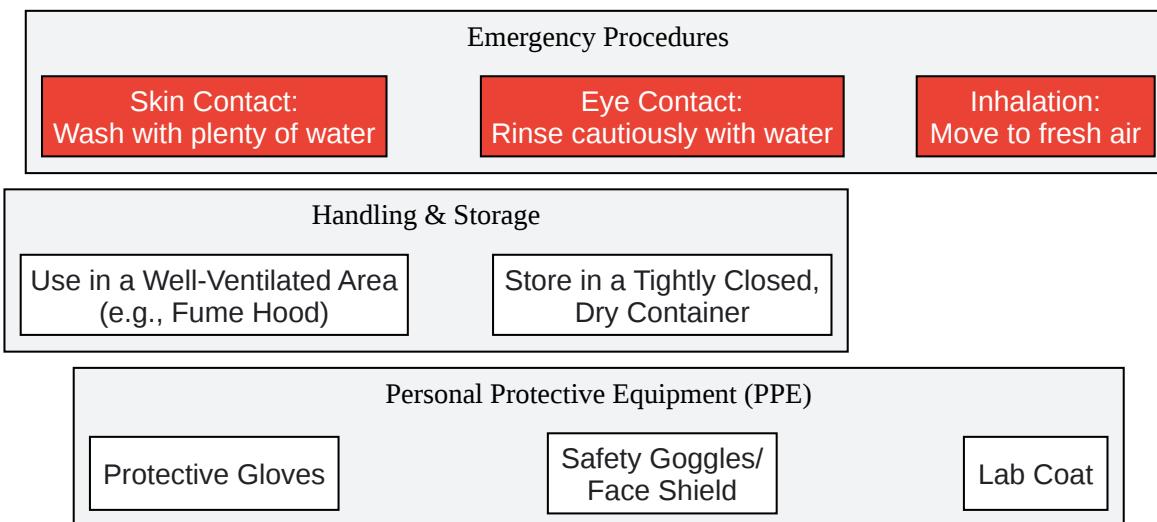
Adherence to safety protocols is mandatory when working with any chemical reagent.

Hazard Identification

According to the Globally Harmonized System (GHS), **2-Oxopiperidine-4-carboxylic acid** is associated with the following hazards:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

The compound should be handled with appropriate care to avoid contact and inhalation.



[Click to download full resolution via product page](#)

Figure 3: Recommended safety and handling workflow.

Recommended Handling and Storage

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[8][9]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.[9]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[2][8]

First Aid Measures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[9]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[10]
- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[9]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center.[9][10]

Disposal

Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[8][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Oxopiperidine-4-carboxylic Acid|Research Compound [benchchem.com]
- 2. 2-Oxopiperidine-4-carboxylic acid - Protheragen [protheragen.ai]
- 3. 24537-50-6|2-Oxopiperidine-4-carboxylic acid: In Stock [parkwayscientific.com]
- 4. 2-Oxopiperidine-4-carboxylic acid | C6H9NO3 | CID 55286080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 2-oxopiperidine-4-carboxylic acid (C6H9NO3) [pubchemlite.lcsb.uni.lu]

- 6. CN102174011A - Preparation method of 2-piperidinecarboxylic acid, 3-piperidinecarboxylic acid and 4-piperidinecarboxylic acid - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. peptide.com [peptide.com]
- 9. static.cymitquimica.com [static.cymitquimica.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Oxopiperidine-4-carboxylic acid CAS number 24537-50-6 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1396056#2-oxopiperidine-4-carboxylic-acid-cas-number-24537-50-6-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com